

The Thermal Stability and Degradation Profile of Disperse Yellow 86: A Technical Guide

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Compound of Interest

Compound Name: *Disperse Yellow 86*

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Abstract

Disperse Yellow 86, a nitrodiphenylamine-based monoazo dye, finds application in the coloration of synthetic fibers such as polyester. An understanding of its thermal stability and degradation profile is paramount for optimizing dyeing processes, ensuring product quality, and assessing its environmental and toxicological impact. This technical guide provides a comprehensive overview of the methodologies used to evaluate the thermal properties of **Disperse Yellow 86**, alongside a proposed degradation pathway based on its chemical structure. While specific experimental data for **Disperse Yellow 86** is not readily available in public literature, this guide offers detailed experimental protocols and data presentation frameworks to enable researchers to conduct and interpret their own analyses.

Introduction to Disperse Yellow 86

Disperse Yellow 86 (C.I. 10353) is a synthetic organic colorant with the molecular formula $C_{16}H_{19}N_3O_5S$ and a molecular weight of 365.41 g/mol .^[1] Its chemical structure is characterized by a nitrodiphenylamine backbone, which imparts its yellow hue and affinity for hydrophobic fibers. The manufacturing process typically involves the condensation of 4-ethoxybenzenamine and 4-chloro-3-nitro-N,N-dimethylbenzenesulfonamide.^[1] The thermal behavior of this dye is a critical parameter, influencing its application in high-temperature dyeing methods and the stability of the final dyed product.

Thermal Stability Analysis

The thermal stability of **Disperse Yellow 86** can be quantitatively assessed using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). These techniques provide critical data on the temperatures at which the dye begins to decompose, the nature of its phase transitions, and its overall thermal endurance.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This analysis reveals the onset of thermal decomposition, the temperatures of maximum decomposition rates, and the amount of residual char.

Table 1: Representative Thermogravimetric Analysis Data for **Disperse Yellow 86**

Temperature Range (°C)	Weight Loss (%)	Key Observations
30 - 150	Data not available	Expected loss of volatile impurities and adsorbed moisture.
150 - 300	Data not available	Onset of thermal decomposition.
300 - 500	Data not available	Major decomposition of the organic structure.
> 500	Data not available	Formation of a stable char residue.

Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature. This provides information on melting points, glass transitions, and exothermic or endothermic decomposition processes.

Table 2: Representative Differential Scanning Calorimetry Data for **Disperse Yellow 86**

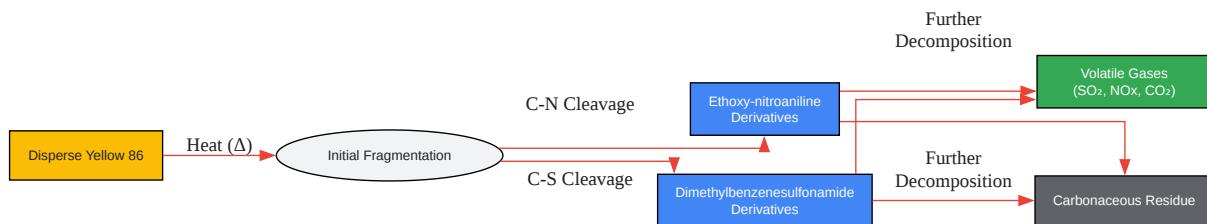
Thermal Event	Onset Temperature (°C)	Peak Temperature (°C)	Enthalpy (J/g)
Melting Point	Data not available	Data not available	Data not available
Decomposition	Data not available	Data not available	Data not available

Degradation Profile and Pathway

The thermal degradation of **Disperse Yellow 86** is anticipated to proceed through a series of complex chemical reactions involving the cleavage of its constituent chemical bonds. While a definitive, experimentally verified degradation pathway is not available in the literature, a plausible pathway can be proposed based on the known reactivity of nitrodiphenylamine and sulfonamide functional groups.

The primary points of initial bond scission are likely to be the C-N bond of the secondary amine and the C-S bond of the sulfonamide group, as these are generally the weaker bonds in the molecule. The presence of the nitro group can also influence the degradation mechanism, potentially participating in redox reactions at elevated temperatures.

Proposed Thermal Degradation Pathway



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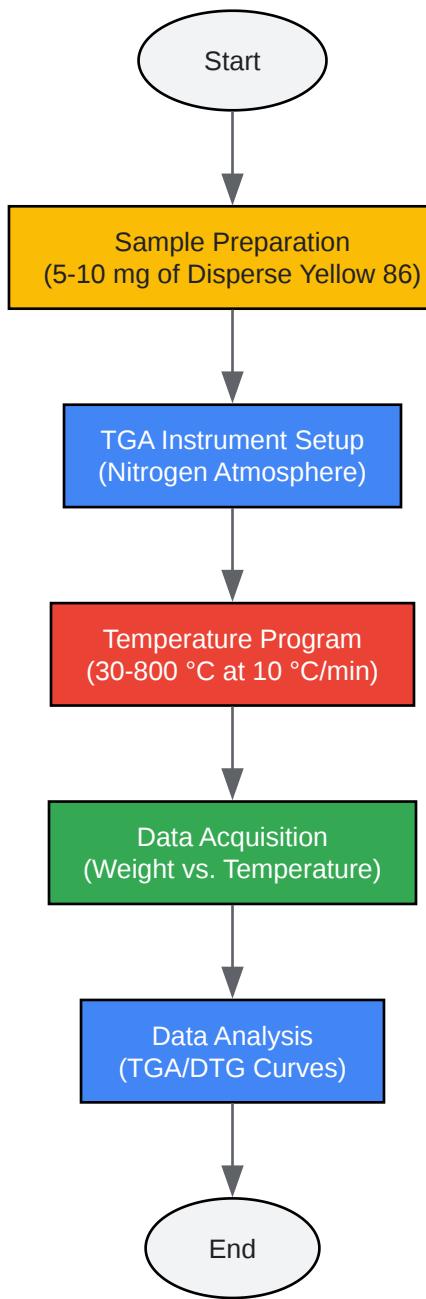
Caption: Proposed thermal degradation pathway for **Disperse Yellow 86**.

Experimental Protocols

To facilitate further research into the thermal properties of **Disperse Yellow 86**, the following detailed experimental protocols are provided.

Thermogravimetric Analysis (TGA) Protocol

- Instrumentation: A calibrated thermogravimetric analyzer.
- Sample Preparation: Accurately weigh 5-10 mg of **Disperse Yellow 86** into a ceramic or platinum TGA pan.
- Atmosphere: Purge the furnace with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min to prevent oxidation.
- Temperature Program:
 - Equilibrate at 30 °C for 5 minutes.
 - Ramp the temperature from 30 °C to 800 °C at a heating rate of 10 °C/min.
- Data Analysis: Plot the percentage of weight loss versus temperature. The first derivative of this curve (DTG) can be used to identify the temperatures of the maximum rates of decomposition.



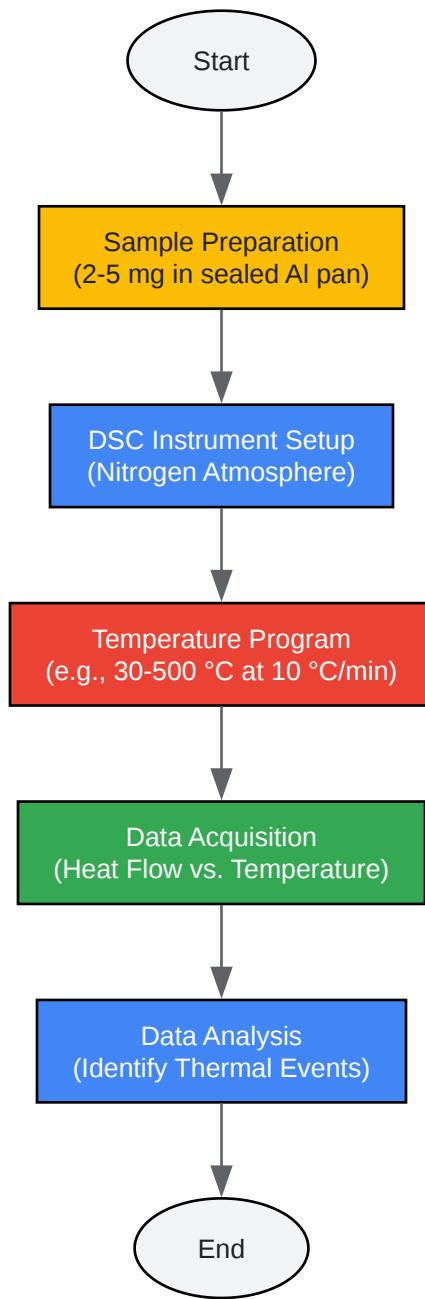
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Caption: Experimental workflow for Thermogravimetric Analysis (TGA).

Differential Scanning Calorimetry (DSC) Protocol

- Instrumentation: A calibrated differential scanning calorimeter.
- Sample Preparation: Accurately weigh 2-5 mg of **Disperse Yellow 86** into an aluminum DSC pan and hermetically seal it. An empty, sealed aluminum pan should be used as a reference.

- Atmosphere: Purge the DSC cell with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min.
- Temperature Program:
 - Equilibrate at 30 °C for 5 minutes.
 - Ramp the temperature from 30 °C to a temperature above the final decomposition temperature observed in TGA (e.g., 500 °C) at a heating rate of 10 °C/min.
- Data Analysis: Plot the heat flow versus temperature to identify endothermic and exothermic events.



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Caption: Experimental workflow for Differential Scanning Calorimetry (DSC).

Analysis of Degradation Products by HPLC

High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector (e.g., Diode Array Detector or Mass Spectrometer) can be used to separate and identify the degradation products.

- Sample Preparation:
 - Heat a known amount of **Disperse Yellow 86** at a specific temperature (determined from TGA/DSC) for a set period.
 - Dissolve the resulting residue in a suitable solvent (e.g., acetonitrile or methanol).
 - Filter the solution through a 0.45 µm syringe filter.
- HPLC Conditions (Illustrative):
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
 - Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
 - Gradient: Start with 95% A, ramp to 5% A over 30 minutes, hold for 5 minutes, and return to initial conditions.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV-Vis at multiple wavelengths or Mass Spectrometry.
- Data Analysis: Compare the chromatograms of the degraded and undegraded samples to identify new peaks corresponding to degradation products. Mass spectrometry can be used to determine the molecular weights of these products, aiding in their identification.

Conclusion

This technical guide provides a framework for the investigation of the thermal stability and degradation profile of **Disperse Yellow 86**. While specific experimental data for this dye remains elusive in the public domain, the provided protocols for TGA, DSC, and HPLC offer a robust starting point for researchers to generate this critical information. The proposed degradation pathway serves as a hypothesis to guide the identification of degradation products. A thorough understanding of the thermal properties of **Disperse Yellow 86** is essential for its safe and effective use in industrial applications and for a comprehensive assessment of its lifecycle.

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References

- 1. 97-09-6|3-Nitro-4-chlorobenzenesulfonamide|BLD Pharm [bldpharm.com]
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